

A Comparative Performance Analysis of Disperse Orange 29 and Disperse Orange 30

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Compound of Interest

Compound Name: Disperse orange 29

Cat. No.: B3427777

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This guide provides a detailed comparison of the performance characteristics of two widely used disperse dyes, **Disperse Orange 29** and Disperse Orange 30. The information is intended for researchers, scientists, and professionals in material science and textile chemistry. This document summarizes their chemical properties, dyeing performance, fastness characteristics, and toxicological profiles based on available data.

Chemical and Physical Properties

Disperse Orange 29 and Disperse Orange 30 differ in their chemical structures, which in turn influences their properties and application suitability. **Disperse Orange 29** is a double azo dye, while Disperse Orange 30 is a monoazo dye.

Property	Disperse Orange 29	Disperse Orange 30
C.I. Name	Disperse Orange 29	Disperse Orange 30
CAS Registry Number	19800-42-1[1]	12223-23-3 / 5261-31-4[2]
Chemical Class	Double Azo[3]	Single Azo[2]
Molecular Formula	C ₁₉ H ₁₅ N ₅ O ₄ [1]	C ₁₉ H ₁₇ Cl ₂ N ₅ O ₄ [2]
Molecular Weight	377.35 g/mol [1]	450.27 g/mol [2]
Appearance	Brownish-red or palm red powder[4]	Brown powder[2]
Water Solubility	< 41 µg/L at 20°C[1]	Sparingly soluble
Solubility	Soluble in ethanol, acetone, and toluene[5]	Soluble in some organic solvents

Dyeing Performance and Fastness Properties

Both dyes are primarily used for dyeing polyester and its blended fabrics.[3][4] Disperse Orange 30 is particularly noted for its suitability in high-temperature and high-pressure dyeing methods.[2] The fastness properties, which indicate the resistance of the color to various environmental factors, are crucial for performance evaluation.

Fastness Property	Disperse Orange 29	Disperse Orange 30
Light Fastness	6-7 (Carbon arc lamp)[4], 6 (Xenon)[6][7]	6-7[2], 6[8][9][10]
Washing Fastness (Polyester)	5[7]	4-5[8][9][10]
Washing Fastness (Cotton)	5[7]	5[8][9][10]
Sublimation Fastness	4-5[7]	4-5[8][9][10], 5
Rubbing Fastness	-	5

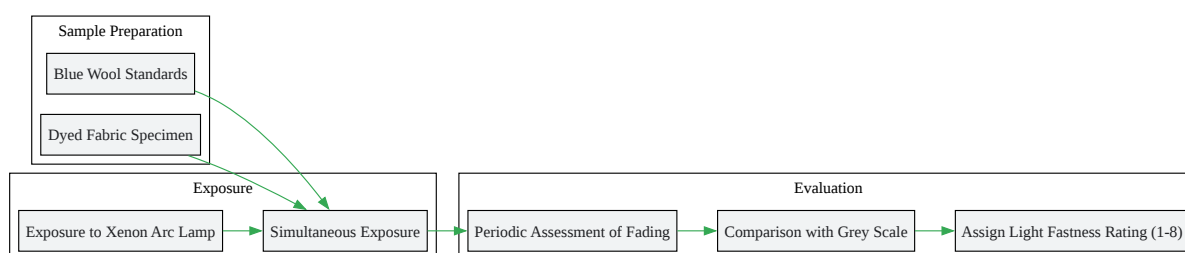
Note: Fastness is typically rated on a scale of 1 to 5 (or 1 to 8 for light fastness), where a higher number indicates better fastness.

Experimental Protocols

The fastness properties of textiles dyed with **Disperse Orange 29** and Disperse Orange 30 are evaluated using standardized experimental protocols, primarily those established by the International Organization for Standardization (ISO) under the ISO 105 series.

Light Fastness Testing (ISO 105-B02)

This test determines the resistance of the color to fading when exposed to an artificial light source that mimics natural daylight.



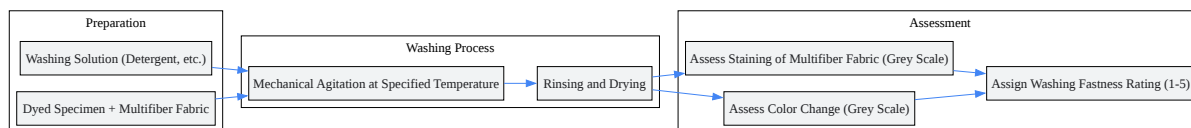
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Workflow for Light Fastness Testing.

A specimen of the dyed fabric is exposed to light from a xenon arc lamp under specified conditions, alongside a set of blue wool standards with known light fastness. The change in color of the specimen is assessed by comparing it to the fading of the standards.

Washing Fastness Testing (ISO 105-C06)

This method assesses the resistance of the color to domestic and commercial laundering.



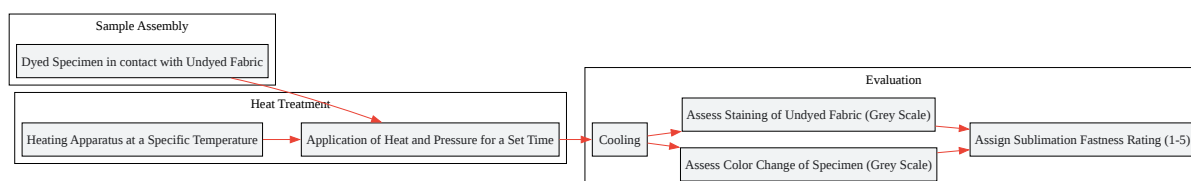
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Workflow for Washing Fastness Testing.

The dyed specimen, in contact with a multifiber fabric, is laundered under controlled conditions of temperature, time, and mechanical action. The change in color of the specimen and the degree of staining on the adjacent multifiber fabric are evaluated using a grey scale.

Sublimation Fastness Testing (ISO 105-P01)

This test evaluates the resistance of the color to sublimation during heat treatments like ironing or heat setting.



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Workflow for Sublimation Fastness Testing.

A dyed specimen is placed between two pieces of undyed fabric and subjected to a specific temperature and pressure for a defined period. The change in color of the specimen and the staining of the undyed fabric are then assessed.

Toxicological and Environmental Information

Both dyes are primarily used in industrial settings and are not intended for biological or pharmaceutical applications. No evidence was found for their involvement in signaling pathways or use in drug development.

Disperse Orange 29 is classified as harmful if swallowed.^[1] Ecotoxicological data indicates low toxicity to aquatic organisms, with a 96-hour LC50 for fish (*Danio rerio*) of 2364 mg/L and a 48-hour EC50 for daphnia (*Daphnia magna*) of >500 mg/L.^[1]

Disperse Orange 30 has been assessed by the Government of Canada and was determined not to be entering the environment in a quantity or under conditions that constitute a danger to the environment.^[11] While it may persist in the environment, it is not expected to accumulate in organisms.^[11]

Conclusion

Both **Disperse Orange 29** and Disperse Orange 30 are effective colorants for polyester and its blends, exhibiting good to excellent fastness properties.

- Disperse Orange 30 appears to be more widely documented with consistent performance data across multiple sources. Its suitability for high-temperature dyeing processes is a key feature.
- **Disperse Orange 29** also demonstrates high-performance characteristics, with particularly good reported washing fastness.

The choice between these two dyes will likely depend on the specific application requirements, including the dyeing process to be used, the desired shade, and the required fastness properties of the final product. The provided data and experimental outlines can serve as a valuable resource for making an informed decision.

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